

Best practices for dissolving and diluting PI3K-IN-46

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Compound of Interest

Compound Name: PI3K-IN-46

Cat. No.: B12391706

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Technical Support Center: PI3K-IN-46

This technical support center provides researchers, scientists, and drug development professionals with best practices for dissolving, diluting, and handling the PI3K inhibitor, **PI3K-IN-46**.

Frequently Asked Questions (FAQs)

Q1: What is **PI3K-IN-46** and its mechanism of action?

A1: **PI3K-IN-46** is a specific inhibitor of PI3Ky, a member of the Phosphoinositide 3-kinase (PI3K) family. The PI3K/Akt/mTOR signaling pathway is a crucial intracellular cascade that regulates a wide range of cellular processes, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is a hallmark of many cancers, making inhibitors like **PI3K-IN-46** valuable tools for research and potential therapeutic development. **PI3K-IN-46** exerts its effect by targeting the PI3Ky isoform within this pathway.

Q2: What is the recommended solvent for dissolving **PI3K-IN-46**?

A2: The recommended solvent for dissolving **PI3K-IN-46** is dimethyl sulfoxide (DMSO). It is crucial to use anhydrous (dry) DMSO, as the presence of moisture can reduce the solubility of the compound.^{[1][2][3]}

Q3: What is the solubility of **PI3K-IN-46** in DMSO?

A3: The solubility of **PI3K-IN-46** in DMSO is approximately 2.5 to 2.55 mg/mL, which corresponds to a concentration of about 9.79 to 10 mM.^{[2][4]} Achieving complete dissolution may require sonication and warming. One supplier suggests that heating to 60°C may be necessary.

Q4: How should I prepare a stock solution of **PI3K-IN-46**?

A4: To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO to your vial of **PI3K-IN-46** powder. For example, to a 1 mg vial, you would add approximately 391.7 µL of DMSO. Vortex the solution thoroughly and use an ultrasonic bath to ensure the compound is completely dissolved.

Q5: How should I store the **PI3K-IN-46** powder and stock solutions?

A5: Proper storage is critical to maintain the stability and activity of **PI3K-IN-46**. The solid powder should be stored at -20°C for up to 3 years. Once dissolved in DMSO, the stock solution should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles. These aliquots should be stored at -80°C for up to 1 year. For shorter-term storage of up to one month, -20°C is acceptable. Always protect the compound and its solutions from light.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitate forms in cell culture medium.	The concentration of PI3K-IN-46 exceeds its solubility limit in the aqueous medium. The final concentration of DMSO may be too high.	Perform a serial dilution of the DMSO stock solution in your cell culture medium to reach the final desired concentration. Ensure the final DMSO concentration in your experiment is kept to a minimum, ideally less than 0.5%. Prepare working solutions fresh for each experiment.
Inconsistent or unexpected experimental results.	Degradation of the compound due to improper storage or handling. Inaccurate concentration of the stock solution.	Ensure proper storage conditions are met (see FAQ 5). Use a fresh aliquot of the stock solution for each experiment to avoid degradation from multiple freeze-thaw cycles. Confirm the complete dissolution of the powder when preparing the stock solution.
Difficulty dissolving the compound.	The compound has low solubility. The DMSO used may have absorbed moisture.	Use an ultrasonic bath to aid dissolution. Gentle warming (up to 60°C) can also be applied. Always use fresh, anhydrous DMSO for the best results.

Quantitative Data Summary

Physicochemical Properties of **PI3K-IN-46**

Property	Value
Molecular Formula	C13H9N3OS
CAS Number	304645-61-2
Purity	≥97.5%

Solubility of **PI3K-IN-46**

Solvent	Concentration (mg/mL)	Concentration (mM)	Notes
DMSO	2.5 - 2.55	~9.79 - 10	Requires sonication and may require warming.

Storage Recommendations

Formulation	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years
In Solvent (DMSO)	-80°C	1 year
In Solvent (DMSO)	-20°C	1 month

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **PI3K-IN-46**

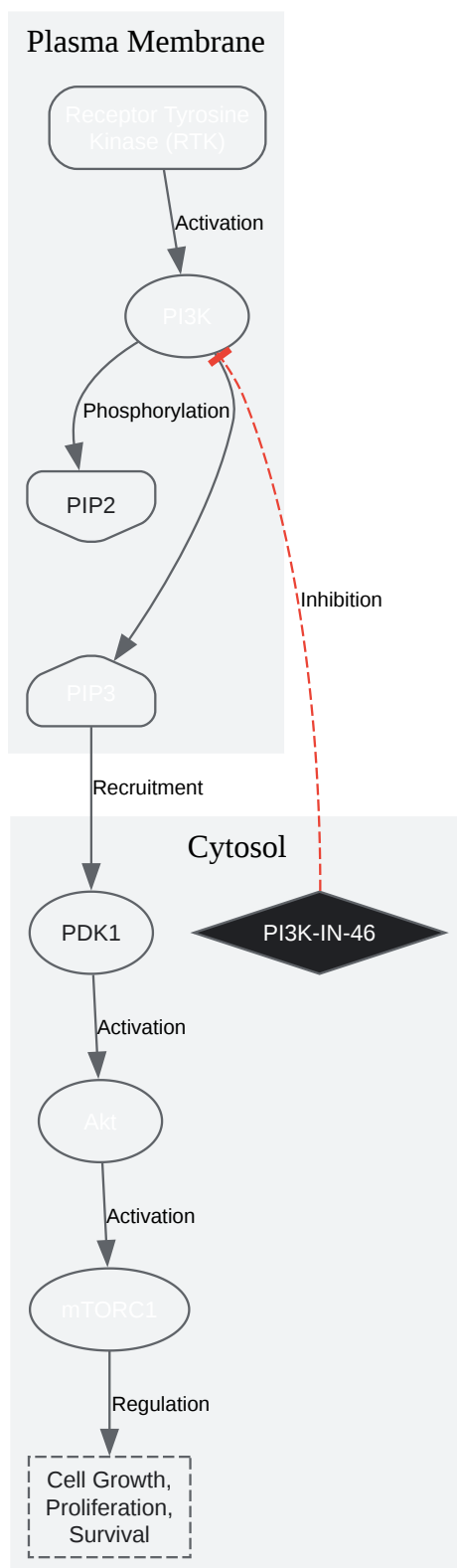
- Equilibrate the vial of **PI3K-IN-46** powder to room temperature before opening.
- To prepare a 10 mM stock solution, add the calculated volume of anhydrous DMSO to the vial. For example, for 1 mg of **PI3K-IN-46** (Molecular Weight: 255.3 g/mol), add 391.7 µL of DMSO.
- Vortex the vial thoroughly for several minutes to mix the contents.

- Place the vial in an ultrasonic water bath for 15-30 minutes to facilitate complete dissolution. Gentle warming can be applied if necessary.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into single-use, light-protected vials.
- Store the aliquots at -80°C for long-term storage.

Protocol for Preparing a Working Solution in Cell Culture Medium

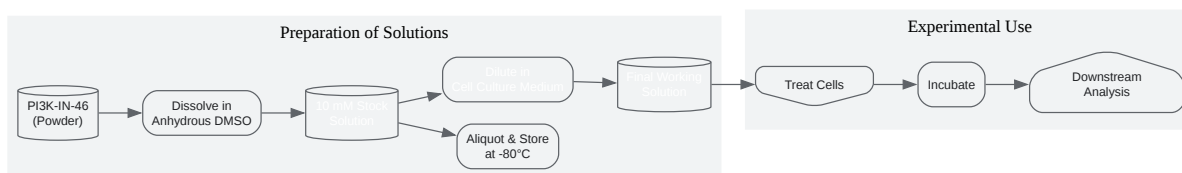
- Thaw a single aliquot of the 10 mM **PI3K-IN-46** stock solution at room temperature.
- In a sterile tube, perform a serial dilution of the stock solution in pre-warmed cell culture medium to achieve the desired final concentration.
- For example, to prepare a 10 μ M working solution, you can add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- Mix the working solution gently by pipetting up and down.
- Use the working solution immediately after preparation. Do not store aqueous working solutions.

Visualizations



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Caption: PI3K/Akt/mTOR signaling pathway and the inhibitory action of **PI3K-IN-46**.



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Caption: Experimental workflow for preparing and using **PI3K-IN-46** in cell-based assays.

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